

# Trihexylamine: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Trihexylamine

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This technical guide provides an in-depth overview of the core physical and chemical properties of **trihexylamine**. The information is curated for professionals in research, scientific, and pharmaceutical development fields, with a focus on delivering precise data and established experimental methodologies.

## Core Physical and Chemical Properties

**Trihexylamine** is a tertiary amine with three hexyl groups attached to a central nitrogen atom.

[1] This structure imparts significant hydrophobic character to the molecule.[1] It typically appears as a colorless to pale yellow liquid with a characteristic amine-like odor.[1][2]

## Quantitative Data Summary

The following tables summarize the key physical and chemical properties of **trihexylamine**, with data compiled from various sources. Discrepancies in reported values are presented as ranges to reflect the available literature.

Table 1: General and Physical Properties of **Trihexylamine**

| Property                              | Value                                                                    |
|---------------------------------------|--------------------------------------------------------------------------|
| Molecular Formula                     | C <sub>18</sub> H <sub>39</sub> N[1][2][3][4][5][6][7][8][9][10][11][12] |
| Molecular Weight                      | 269.51 g/mol [2][4][5][7][8][10][13]                                     |
| Appearance                            | Colorless to pale yellow liquid[1][2][3]                                 |
| Odor                                  | Amine-like / Ammonia-like[1][2]                                          |
| Melting Point                         | < -75 °C to -51 °C[2][4][5][11][13]                                      |
| Boiling Point                         | 150-159 °C at 12 mmHg[4][5][7][11][13]                                   |
|                                       | 263-265 °C (lit.)[4][7][11][13]                                          |
|                                       | 365-367 °C[2]                                                            |
| Density                               | 0.794 g/mL at 25 °C[4][5][9][10][11][13]                                 |
|                                       | 0.819 g/cm <sup>3</sup> at 20 °C[2]                                      |
| Refractive Index (n <sub>20/D</sub> ) | 1.442[4][5][9][10][11][13]                                               |
| Vapor Pressure                        | <1 mm Hg at 20 °C[4][5][7][10][11][13]                                   |
| Vapor Density                         | 9.3 (vs air)[3][4][5][7][10][11]                                         |
| Flash Point                           | >110 °C (>230 °F)[4][9][11][13]                                          |
|                                       | 113 °C (235.4 °F) - closed cup[7][10]                                    |
|                                       | 152 °C[2]                                                                |
| CAS Number                            | 102-86-3[1][3][4][7][8][10]                                              |

Table 2: Solubility and Chemical Properties of **Trihexylamine**

| Property                   | Value/Description                                                                                                                                   |
|----------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------|
| Water Solubility           | Insoluble / Slightly miscible[2][3][4][9][11][13]<br>(4.6E-3 g/L at 25 °C)[3]                                                                       |
| Organic Solvent Solubility | Soluble in many organic solvents such as ethanol and ether.[1][2][3] Slightly soluble in chloroform and methanol.[4][11][13]                        |
| pKa                        | 10.46 ± 0.50 (Predicted)[3][4][11][13]                                                                                                              |
| LogP                       | 4.47 at 25 °C and pH 8-9[4][11][13]                                                                                                                 |
| Chemical Reactivity        | Acts as a base and proton acceptor.[1][3]<br>Incompatible with strong oxidizing agents, acids, acid chlorides, acid anhydrides, and chloroformates. |

## Experimental Protocols

Detailed methodologies for determining key physical properties are outlined below. These are generalized protocols that can be adapted for **trihexylamine**.

### Determination of Boiling Point (Capillary Method)

The capillary method is a common technique for determining the boiling point of a liquid, especially with small sample volumes.[14][15]

Methodology:

- A small amount of the liquid sample (e.g., **trihexylamine**) is placed in a small test tube or fusion tube.[15][16]
- A capillary tube, sealed at one end, is inverted and placed into the liquid.[14][16]
- The assembly is attached to a thermometer and heated in a controlled manner using a heating bath (e.g., Thiele tube with mineral oil or a melting point apparatus).[15][16][17]

- As the temperature rises, the air trapped in the capillary tube will be expelled, followed by the vapor of the liquid, which will be visible as a stream of bubbles.[\[14\]](#)[\[15\]](#)
- The heat source is then removed, and the apparatus is allowed to cool slowly.[\[14\]](#)
- The boiling point is the temperature at which the liquid begins to enter the capillary tube.[\[14\]](#)  
[\[16\]](#)

## Determination of Melting Point (Capillary Method)

For substances that are solid at room temperature, the melting point can be determined as a measure of purity. While **trihexylamine** is a liquid at room temperature, this protocol is fundamental in physical property determination.

Methodology:

- A small amount of the finely powdered solid sample is packed into a capillary tube sealed at one end.[\[17\]](#)[\[18\]](#)
- The capillary tube is placed in a melting point apparatus, which allows for controlled heating and clear observation of the sample.[\[17\]](#)[\[19\]](#)
- The sample is heated rapidly at first to determine an approximate melting range, and then a second sample is heated slowly (1-2 °C per minute) near the expected melting point.[\[20\]](#)
- The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid. Pure compounds typically have a sharp melting point range of 0.5-1.0 °C.

## Determination of Solubility (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the equilibrium solubility of a substance in a given solvent.[\[21\]](#)[\[22\]](#)

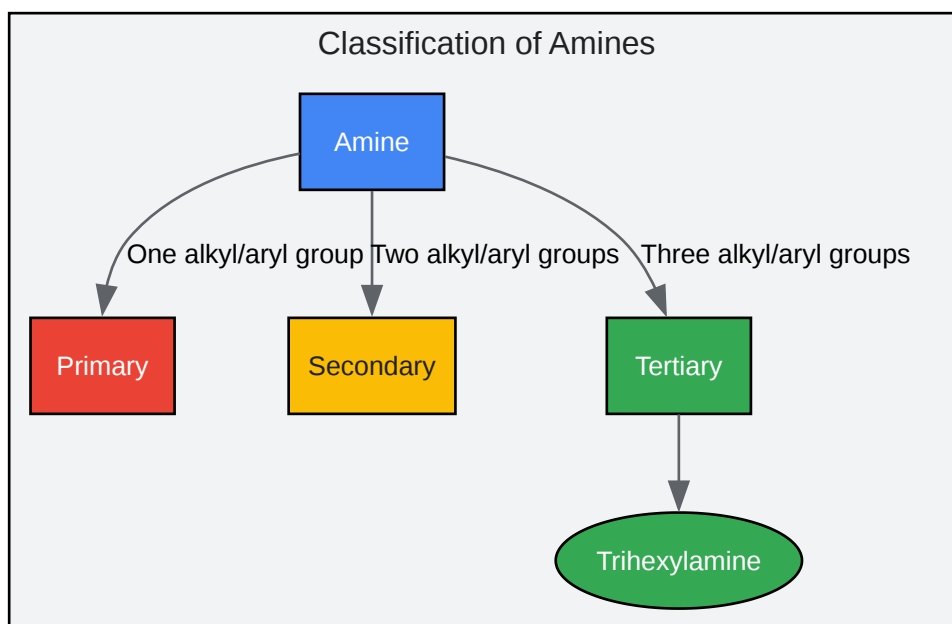
Methodology:

- An excess amount of the solute (**trihexylamine**) is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.[\[22\]](#)[\[23\]](#)

- The mixture is agitated (e.g., shaken or stirred) at a constant temperature for an extended period (typically 24-72 hours) to ensure equilibrium is reached.[22][23]
- After reaching equilibrium, the undissolved solute is separated from the saturated solution by centrifugation and/or filtration.[21][23]
- The concentration of the solute in the clear, saturated solution is then determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[21]
- The solubility is reported in units such as mg/mL or mol/L at the specified temperature.[21]

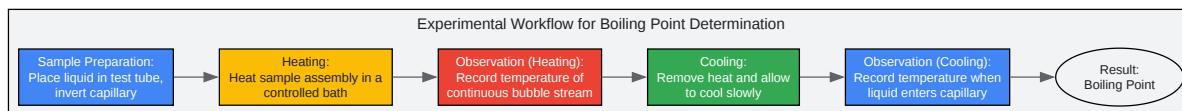
## Visualizations

The following diagrams illustrate key concepts and workflows relevant to the study of **trihexylamine**.



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Caption: Hierarchical classification of amines, indicating **trihexylamine** as a tertiary amine.



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Caption: A generalized workflow for the experimental determination of a liquid's boiling point.

## Chemical Reactivity and Applications

As a tertiary amine, **trihexylamine** is basic and can act as a proton acceptor in chemical reactions.[1][3] Its long alkyl chains make it hydrophobic and soluble in nonpolar organic solvents.[1] This property is leveraged in various applications:

- **Pharmaceutical Industry:** Used as an intermediate in the synthesis of various drugs and can act as a base in organic reactions.[3] It is also employed as an extractant for the isolation and purification of compounds like succinic acid from fermentation broths.[4][10]
- **Chemical Industry:** Finds use as a catalyst, a stabilizer in polymerization reactions, and as a corrosion inhibitor.[1][3]
- **Analytical Chemistry:** Utilized as an internal standard in the screening of human hair for designer drugs by ion mobility spectrometry.[4][10]
- **Materials Science:** Involved in the synthesis of zinc oxide nanorods and in the preparation of infrared luminescence nanohybrid films.[4]

## Safety and Handling

**Trihexylamine** is associated with several hazard classifications. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[7][24][25] It is also considered toxic to aquatic life with long-lasting effects.[24][25][26] When handling **trihexylamine**, appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be worn.[7][25] It should be stored in a cool, well-ventilated

area away from incompatible substances such as strong oxidizing agents and acids.[2] For detailed safety information, always consult the latest Safety Data Sheet (SDS).[8][24][25][26]

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